

function of (2E,5Z)-tetradecadienoyl-CoA in fatty acid metabolism

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Compound of Interest

Compound Name: (2E,5Z)-tetradecadienoyl-CoA

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An In-Depth Technical Guide on the Function of **(2E,5Z)-Tetradecadienoyl-CoA** in Fatty Acid Metabolism

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2E,5Z)-Tetradecadienoyl-CoA is a pivotal intermediate in the mitochondrial beta-oxidation of polyunsaturated fatty acids (PUFAs), particularly those with double bonds at odd-numbered carbon positions. Its unique stereochemistry necessitates a specialized enzymatic cascade for its complete degradation, making it a key molecule in cellular energy homeostasis. This technical guide provides a comprehensive overview of the metabolic pathways, enzymatic kinetics, and potential signaling roles of (2E,5Z)-tetradecadienoyl-CoA. Detailed experimental protocols for its analysis and the characterization of related enzymatic activities are also presented to facilitate further research in metabolic diseases and drug development.

Introduction: The Significance of (2E,5Z)-Tetradecadienoyl-CoA

Long-chain fatty acyl-coenzyme As (LCFA-CoAs) are central to numerous cellular functions, including energy production through β -oxidation, lipid biosynthesis, and protein acylation.[1] The specific stereochemistry of unsaturated fatty acyl-CoAs, such as the (2E,5Z) configuration, can significantly influence their metabolic fate and biological activity.[1] (2E,5Z)-



Tetradecadienoyl-CoA emerges as a key, albeit transient, intermediate during the breakdown of certain 14-carbon polyunsaturated fatty acids.[2][3] The degradation of these fatty acids poses a unique challenge to the standard β-oxidation machinery due to the position and configuration of the double bonds.[4] Consequently, a series of auxiliary enzymes are required to process **(2E,5Z)-tetradecadienoyl-CoA**, ensuring the complete oxidation of the fatty acyl chain for energy production.[2][3] Dysregulation of this metabolic pathway has been implicated in various metabolic disorders, highlighting the importance of understanding the function of this specific acyl-CoA.[2]

Metabolic Pathways of (2E,5Z)-Tetradecadienoyl-CoA

The metabolic journey of **(2E,5Z)-tetradecadienoyl-CoA** involves both its formation (biosynthesis) from fatty acid precursors and its breakdown (degradation) to yield acetyl-CoA.

Degradation Pathway of (2E,5Z)-Tetradecadienoyl-CoA via Beta-Oxidation

The degradation of **(2E,5Z)-tetradecadienoyl-CoA** is essential for harnessing the energy stored in certain polyunsaturated fatty acids. This process occurs within the mitochondria and requires the coordinated action of several auxiliary enzymes to convert it into a substrate compatible with the conventional β-oxidation spiral.[2][3] The enzymatic steps are as follows:

- Isomerization to a 3,5-Dienoyl-CoA Intermediate: The initial (2E,5Z)-dienoyl-CoA is not a substrate for the standard enoyl-CoA hydratase. Instead, Δ³,Δ²-enoyl-CoA isomerase catalyzes the isomerization of the Δ⁵ double bond, converting the 2,5-dienoyl-CoA into a 3,5-dienoyl-CoA intermediate.[3][5]
- Conversion to a Conjugated System: The resulting 3,5-dienoyl-CoA is then acted upon by Δ^3 ,5, Δ^2 ,4-dienoyl-CoA isomerase, which converts it into a conjugated 2,4-dienoyl-CoA.[3][6] This conjugated system is the key to proceeding with oxidation.
- Reduction of the Dienoyl-CoA: The 2,4-dienoyl-CoA is subsequently reduced by the NADPH-dependent enzyme 2,4-dienoyl-CoA reductase (DECR). This enzyme reduces the Δ^4 double bond to produce a trans-3-enoyl-CoA.[3]

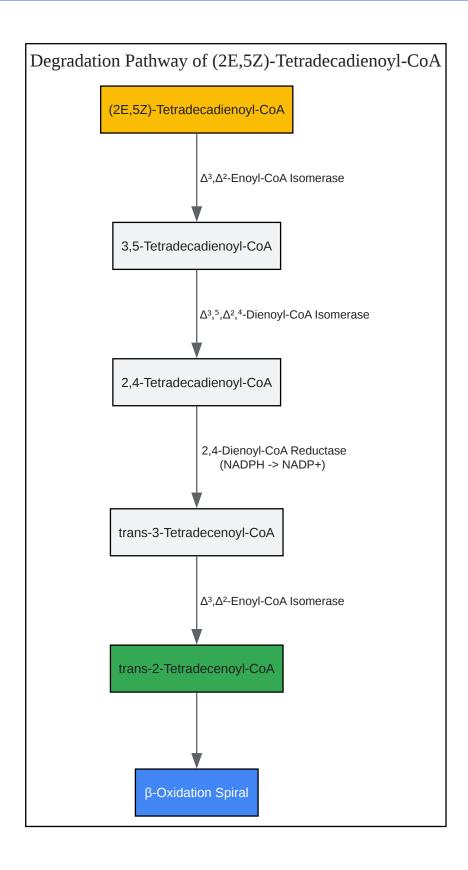




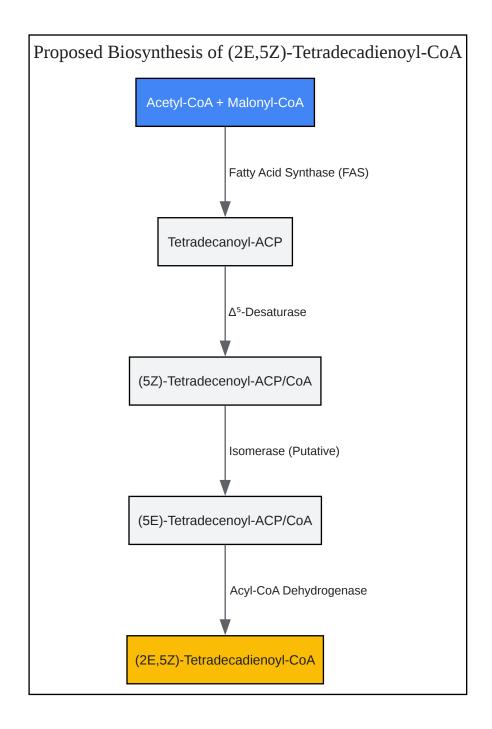


• Final Isomerization and Re-entry into Beta-Oxidation: The trans-3-enoyl-CoA is then isomerized by Δ^3 , Δ^2 -enoyl-CoA isomerase to trans-2-enoyl-CoA. This final product is a standard substrate for enoyl-CoA hydratase and can re-enter the β -oxidation spiral to be further degraded into acetyl-CoA units.[3]

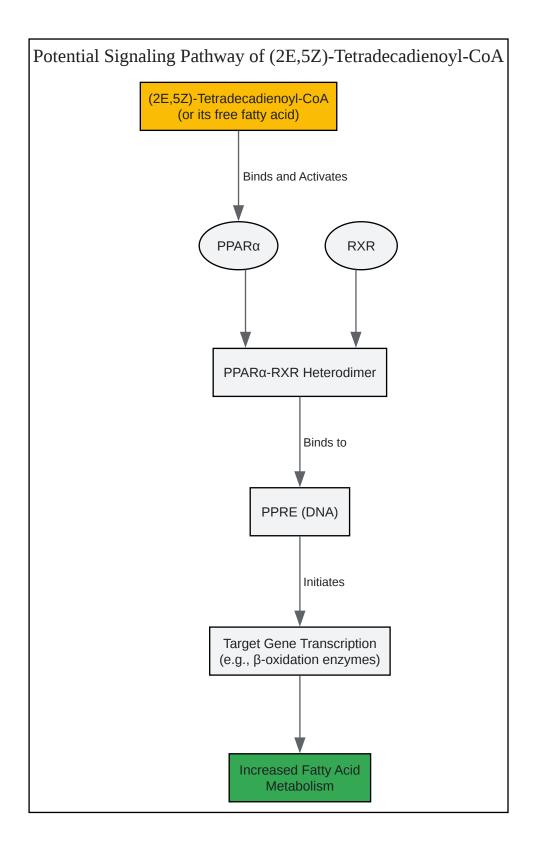




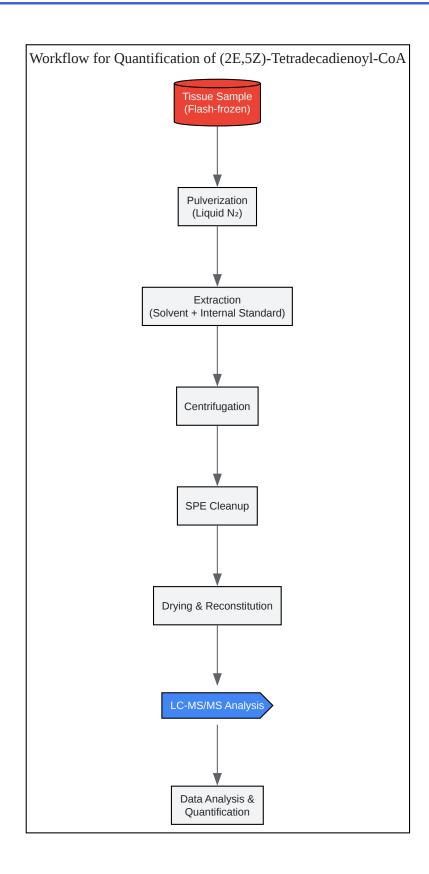












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